Synthesis protocol for N,N-Dimethylethylenediamine dihydroiodide from amine

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Compound of Interest

Compound Name:	*n,n-Dimethylethylenediamine dihydroiodide*
CAS No.:	*244234-52-4*
Cat. No.:	*B3028618*

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An Application Note for the Synthesis of **N,N-Dimethylethylenediamine Dihydroiodide**

Title: A Comprehensive Guide to the Synthesis of **N,N-Dimethylethylenediamine Dihydroiodide** via Eschweiler-Clarke Methylation

For: Researchers, Scientists, and Drug Development Professionals

Abstract

This application note provides a detailed, reliable, and scientifically-grounded protocol for the synthesis of **N,N-Dimethylethylenediamine Dihydroiodide**. The synthesis begins with the exhaustive methylation of one primary amine group of ethylenediamine to a tertiary amine using the Eschweiler-Clarke reaction, a classic and efficient method for N-methylation that avoids the formation of quaternary ammonium salts.[1][2] The resulting N,N-Dimethylethylenediamine free base is subsequently purified and converted to its dihydroiodide salt. This document offers in-depth explanations for procedural choices, a complete step-by-

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step protocol, safety precautions, and characterization guidelines to ensure reproducibility and high purity of the final product. N,N-Dimethylethylenediamine and its derivatives are versatile compounds, serving as bidentate ligands in coordination chemistry, catalysts in organic synthesis, and precursors for active pharmaceutical ingredients (APIs) and materials for perovskite solar cells.[3]

Introduction and Scientific Rationale

The targeted synthesis of specifically substituted diamines is crucial in medicinal chemistry and materials science. N,N-Dimethylethylenediamine is a bifunctional molecule featuring both a tertiary and a primary amine, making it an excellent building block and chelating ligand.[3] While several methods exist for amine alkylation, many suffer from a lack of selectivity, often leading to mixtures of secondary, tertiary, and quaternary ammonium salts.[4]

The Eschweiler-Clarke reaction offers a robust solution, providing a method for the exhaustive methylation of primary or secondary amines using an excess of formic acid and formaldehyde.[5] The reaction proceeds via reductive amination.[6] The amine first condenses with formaldehyde to form an iminium ion intermediate. Formic acid then acts as a hydride donor, reducing the iminium ion to the methylated amine and releasing carbon dioxide, which drives the reaction to completion.[1][4] A key advantage of this method is that the reaction ceases at the tertiary amine stage, as the tertiary amine cannot form another iminium ion, thus preventing quaternization.[7] This protocol leverages the efficiency of the Eschweiler-Clarke reaction to produce the intermediate free base, which is then quantitatively converted to the stable, crystalline dihydroiodide salt.

Reaction Scheme and Mechanism

Overall Reaction:

Eschweiler-Clarke Mechanism:

- Imine Formation: The primary amine attacks the carbonyl carbon of formaldehyde.
- Iminium Ion Formation: Subsequent dehydration forms a reactive iminium ion.
- Hydride Transfer: Formic acid transfers a hydride to the iminium ion, forming the N-methylated amine.

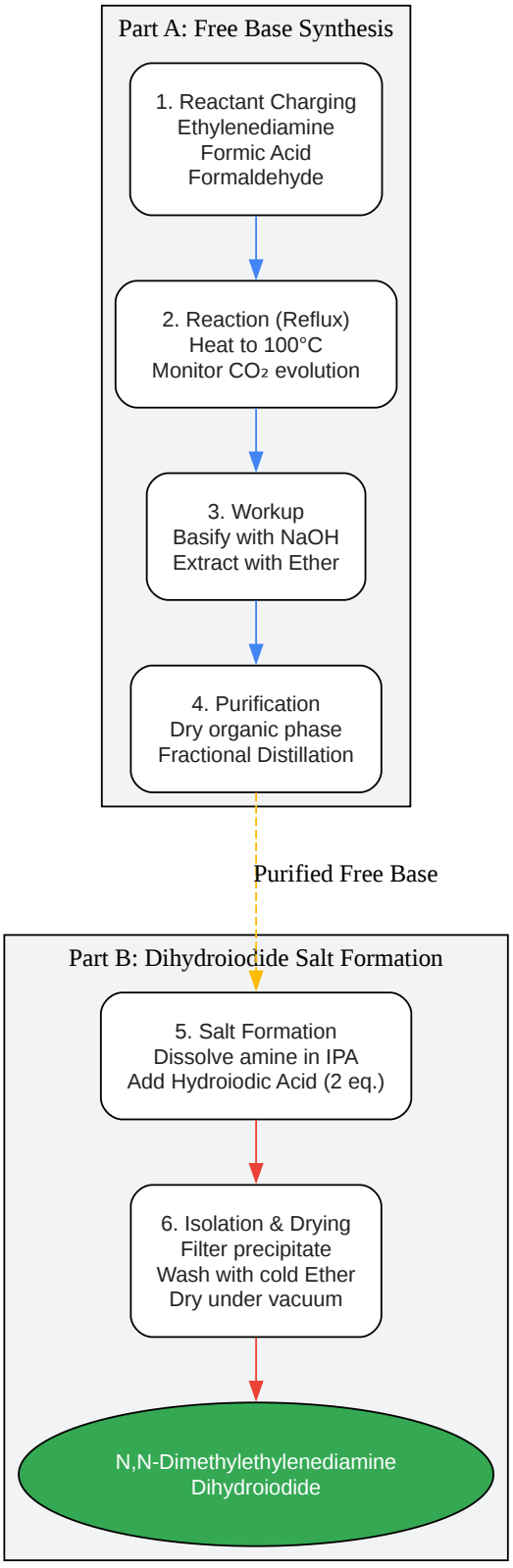
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- Second Methylation: The newly formed secondary amine repeats the process to yield the tertiary amine.

Synthesis Protocol Workflow

The following diagram outlines the complete synthesis process from starting materials to the final, purified product.

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Caption: Workflow for the synthesis of **N,N-Dimethylethylenediamine Dihydroiodide**.

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Materials and Equipment

Reagent/Material	Grade	Supplier
Ethylenediamine	≥99%	Standard Supplier
Formaldehyde Solution	37 wt. % in H_2O	Standard Supplier
Formic Acid	≥95%	Standard Supplier
Sodium Hydroxide (NaOH)	Pellets, ≥97%	Standard Supplier
Diethyl Ether	Anhydrous, ≥99.7%	Standard Supplier
Magnesium Sulfate ($MgSO_4$)	Anhydrous	Standard Supplier
Isopropyl Alcohol (IPA)	Anhydrous, ≥99.5%	Standard Supplier
Hydroiodic Acid (HI)	57 wt. % in H_2O	Standard Supplier
Equipment		
Round-bottom flask (500 mL)		
Reflux condenser		
Heating mantle with magnetic stirrer		
Dropping funnel		
Separatory funnel (500 mL)		
Fractional distillation apparatus		
Büchner funnel and filter flask		
Rotary evaporator		
Vacuum oven		

Detailed Experimental Protocol

Part A: Synthesis of N,N-Dimethylethylenediamine (Free Base)

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- Reaction Setup: Assemble a 500 mL three-neck round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel. Ensure the setup is in a well-ventilated fume hood.
- Reagent Charging: To the flask, add formic acid (88.0 mL, ~2.34 mol). Begin cooling the flask in an ice-water bath.
- Amine Addition: Slowly add ethylenediamine (30.0 g, 0.50 mol) dropwise via the dropping funnel to the cooled formic acid. Maintain the internal temperature below 20°C during the addition. This is an exothermic neutralization, and careful control is critical.
- Formaldehyde Addition: Once the amine addition is complete, add 37% aqueous formaldehyde solution (81.0 mL, ~1.0 mol) to the dropping funnel and add it to the reaction mixture at a rate that maintains gentle reflux.
- Reaction Reflux: After the addition is complete, equip the flask for heating and reflux the mixture for 12-16 hours at 100-110°C. The reaction is complete when the evolution of carbon dioxide gas ceases.
- Workup - Basification: Cool the reaction mixture to room temperature. Carefully pour the acidic solution into a beaker containing a stirred solution of sodium hydroxide (120 g) in water (200 mL), cooled in an ice bath. The final solution should be strongly alkaline (pH > 12).
- Extraction: Transfer the alkaline mixture to a separatory funnel and extract the product with diethyl ether (3 x 100 mL).
- Drying and Concentration: Combine the organic layers and dry over anhydrous magnesium sulfate ($MgSO_4$). Filter off the drying agent and concentrate the filtrate using a rotary evaporator to remove the diethyl ether.

Part B: Purification by Fractional Distillation

- Setup: Arrange the concentrated crude product for fractional distillation.
- Distillation: Carefully distill the liquid under atmospheric pressure. Collect the fraction boiling at 104-106°C, which corresponds to pure N,N-Dimethylethylenediamine.[8] The expected

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yield is approximately 35-40 g (80-90%).

Part C: Synthesis of N,N-Dimethylethylenediamine Dihydroiodide

- Dissolution: In a 250 mL Erlenmeyer flask, dissolve the purified N,N-Dimethylethylenediamine (e.g., 8.8 g, 0.10 mol) in 100 mL of anhydrous isopropyl alcohol (IPA).
- Acid Addition: Cool the solution in an ice bath. Slowly add hydroiodic acid (57 wt. %, ~30 mL, 0.22 mol) dropwise with constant swirling. A white precipitate will form immediately.
- Crystallization: After the addition is complete, allow the mixture to stir in the ice bath for an additional 30 minutes to ensure complete precipitation.
- Isolation: Collect the white solid by vacuum filtration using a Büchner funnel.
- Washing and Drying: Wash the filter cake with a small amount of cold diethyl ether (2 x 20 mL) to remove any residual impurities. Dry the product in a vacuum oven at 50°C for 4-6 hours. The final product is a white to off-white crystalline solid.[9] The product is hygroscopic and should be stored under an inert gas in a cool, dark place.[9]

Data and Characterization

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Parameter	Value
Starting Material (Ethylenediamine)	
Molecular Weight	60.10 g/mol
Amount Used	30.0 g (0.50 mol)
Product (N,N-Dimethylethylenediamine)	
Molecular Weight	88.15 g/mol
Appearance	Clear, colorless liquid[8]
Boiling Point	104-106°C[8]
Expected Yield	35-40 g (80-90%)
Final Product (Dihydroiodide Salt)	
Molecular Weight	343.98 g/mol [9][10]
Appearance	White to almost white powder/crystal[9]
Purity (by Titration)	>98%[9]
Characterization	NMR should confirm the structure[9]
Solubility	Soluble in water[9]

Safety and Handling Precautions

- Ethylenediamine: Corrosive and flammable. Causes severe skin burns and eye damage.
- Formic Acid: Corrosive. Causes severe skin burns and eye damage. Use in a well-ventilated fume hood.
- Formaldehyde: Toxic and a suspected carcinogen. Handle with extreme care in a fume hood.
- Hydroiodic Acid: Highly corrosive. Causes severe skin burns and eye damage. Reacts violently with bases.
- **N,N-Dimethylethylenediamine Dihydroiodide**: Causes skin and serious eye irritation.[9]

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- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling these chemicals. All operations should be conducted within a certified chemical fume hood.

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